

2-Aminohexadecanoic Acid: A Technical Guide to its Safety and Toxicity Profile

Author: BenchChem Technical Support Team. Date: December 2025

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Disclaimer: This technical guide addresses the current understanding of the safety and toxicity profile of **2-aminohexadecanoic acid**. A comprehensive literature search has revealed a significant lack of specific toxicological data for this compound. Therefore, this document primarily summarizes the available information on the parent compound, hexadecanoic acid (palmitic acid), and provides a general framework for the safety assessment of novel fatty acid derivatives. The information on related compounds should be interpreted with caution and not as a direct representation of the safety profile of **2-aminohexadecanoic acid**.

Introduction

2-Aminohexadecanoic acid, also known as 2-aminopalmitic acid, is a derivative of the saturated fatty acid hexadecanoic acid (palmitic acid).[1] It belongs to the class of alpha-amino fatty acids.[1] While the parent compound, palmitic acid, is one of the most common saturated fatty acids in animals and plants, information regarding the biological activity, safety, and toxicity of its 2-amino derivative is scarce in publicly available scientific literature.[2][3] This guide aims to provide a comprehensive overview of the known information and to extrapolate potential safety considerations based on the toxicological profiles of related long-chain fatty acids.

Physicochemical Properties

A summary of the computed physicochemical properties of **2-aminohexadecanoic acid** is presented in Table 1.



Table 1: Physicochemical Properties of 2-Aminohexadecanoic Acid

| Property | Value | Source | |
|--------------------------------|--------------|---------------|--|
| Molecular Formula | C16H33NO2 | PubChem[1] | |
| Molecular Weight | 271.44 g/mol | PubChem[1] | |
| XLogP3 | 3.9 | PubChem[1] | |
| Hydrogen Bond Donor Count | 2 | PubChem[4] | |
| Hydrogen Bond Acceptor Count | 2 | PubChem[4] | |
| Rotatable Bond Count | 14 | LIPID MAPS[4] | |
| Topological Polar Surface Area | 63.3 Ų | PubChem[1] | |
| CAS Number | 7769-79-1 | PubChem[1] | |

Toxicological Profile

There is a notable absence of specific toxicological studies on **2-aminohexadecanoic acid**. A review of safety data sheets indicates "no data available" for acute toxicity, skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity.[5]

General Toxicity of Long-Chain Fatty Acids

In the absence of specific data, the toxicological profile of the parent compound, hexadecanoic acid (palmitic acid), can provide some initial insights, although the addition of an amino group at the alpha position could significantly alter its biological properties.

Cytotoxicity: Palmitic acid has been shown to induce cytotoxicity in various cell lines, often
through the induction of oxidative stress, endoplasmic reticulum stress, and apoptosis.[6][7]
For instance, it can lead to the production of reactive oxygen species (ROS) and affect the
expression of proteins involved in cell survival and death.[2][8]



- In Vivo Toxicity: Studies on very-long-chain fatty acids in rats have indicated that high doses can lead to transient lipid accumulation in the liver and kidneys.[9] However, for some fatty acids, a No-Observed-Adverse-Effect Level (NOAEL) has been established.[9]
- Genotoxicity: For many common fatty acids, such as decanoic acid, there is no expectation
 of genotoxicity based on available data.[10]

Table 2: Summary of Toxicological Data for Hexadecanoic Acid (Palmitic Acid)

| Endpoint | Cell Line/Animal Model | Observation | Reference |
|--|---|--|-----------|
| Cytotoxicity | Human colon cancer cell line (HCT-116) | IC₅₀ value of 0.8 μg/mL | [11] |
| Human breast cancer cells (MCF-7 and MDA-MB-231) | CTC ₅₀ values of 73.86 μg/mL and 71.22 μg/mL, respectively | [12] | |
| Oxidative Stress | Human umbilical vein endothelial cells (HUVECs) | Significant increase in ROS production | [8] |
| Apoptosis | Human pancreatic β- cells | Induced apoptosis | [6] |
| In Vivo Toxicity (related fatty acids) | Sprague Dawley Rats (L-β-Aminoisobutyric Acid) | NOAEL of 900 mg/kg/day in a 90-day study | [13] |

Experimental Protocols

Due to the lack of specific studies on **2-aminohexadecanoic acid**, this section outlines general experimental protocols commonly used for assessing the cytotoxicity of fatty acids.

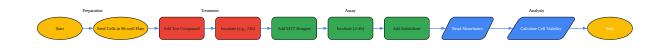
In Vitro Cytotoxicity Assessment (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity.



Protocol:

- Cell Seeding: Plate cells in a 96-well plate at a desired density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of the test compound (e.g., 2-aminohexadecanoic acid) and a vehicle control. Incubate for a specified period (e.g., 24, 48, 72 hours).
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- Solubilization: Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a specific wavelength (e.g., 570 nm)
 using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the control.



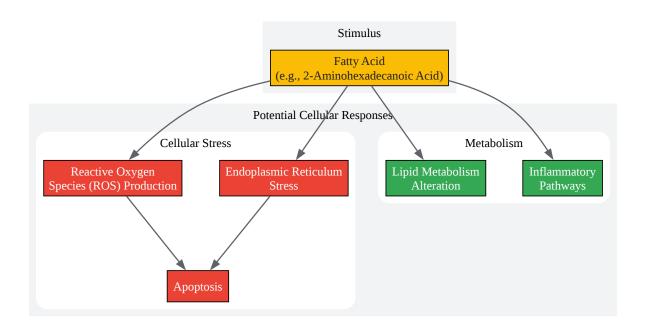
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MTT Assay Experimental Workflow.

Potential Signaling Pathways

Specific signaling pathways modulated by **2-aminohexadecanoic acid** have not been identified. However, based on the known biological activities of palmitic acid, several pathways could be of interest for future investigation. Palmitic acid has been shown to influence pathways related to cellular stress and metabolism.[2][14]





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Potential Signaling Pathways for Fatty Acids.

Conclusion and Future Directions

The current body of scientific literature lacks specific data on the safety and toxicity of **2-aminohexadecanoic acid**. While information on the parent compound, hexadecanoic acid, provides a starting point for hypothesis generation, it is crucial to conduct dedicated toxicological studies on the 2-amino derivative to establish its safety profile. Future research should focus on in vitro cytotoxicity assays across a range of cell lines, followed by in vivo studies to determine acute and chronic toxicity, as well as genotoxicity and reproductive toxicity. Mechanistic studies to elucidate the specific signaling pathways affected by **2-aminohexadecanoic acid** are also warranted to understand its biological effects fully. Without such data, any application of this compound in drug development or other areas should be approached with extreme caution.



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- To cite this document: BenchChem. [2-Aminohexadecanoic Acid: A Technical Guide to its Safety and Toxicity Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268276#safety-and-toxicity-profile-of-2-aminohexadecanoic-acid]



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